

# physical and chemical properties of Methyl 3-chlorobenzo[b]thiophene-2-carboxylate

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## Compound of Interest

**Compound Name:** Methyl 3-chlorobenzo[b]thiophene-2-carboxylate

**Cat. No.:** B1297734

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An In-depth Technical Guide to **Methyl 3-chlorobenzo[b]thiophene-2-carboxylate**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Methyl 3-chlorobenzo[b]thiophene-2-carboxylate** is a versatile heterocyclic compound that serves as a crucial building block in medicinal chemistry and organic synthesis. Its unique structure, which combines a chlorinated benzothiophene core with a methyl ester group, makes it a valuable intermediate for developing a range of bioactive molecules.<sup>[1]</sup> This compound is particularly significant in the synthesis of novel therapeutic agents, including anti-inflammatory and analgesic drugs.<sup>[1][2]</sup> Its stability and reactivity profile also make it a useful reagent for various chemical transformations, such as cross-coupling and functionalization reactions, streamlining synthetic pathways for more efficient production of target compounds.<sup>[1]</sup>

## Physicochemical Properties

The fundamental physical and chemical properties of **Methyl 3-chlorobenzo[b]thiophene-2-carboxylate** are summarized below. This data is essential for its handling, characterization, and application in experimental settings.

Property	Value	Reference
CAS Number	21211-07-4	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>10</sub> H <sub>7</sub> ClO <sub>2</sub> S	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	226.68 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	White solid / White needles	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Melting Point	78-84 °C / 80-84 °C	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Purity	≥ 98% (HPLC)	<a href="#">[1]</a>
Solubility	Poorly soluble in water; soluble in some common organic solvents.	<a href="#">[4]</a>
Storage Conditions	Store at 0-8°C	<a href="#">[1]</a>

## Synthesis and Experimental Protocols

The synthesis of **Methyl 3-chlorobenzo[b]thiophene-2-carboxylate** is a multi-step process. A common and effective method involves the cyclization and subsequent chlorination of a suitable precursor, followed by esterification.

## General Synthesis Pathway

A frequently cited synthetic route involves reacting 3-chlorobenzothiophene with a carboxylating agent, followed by esterification with methanol.[\[4\]](#)

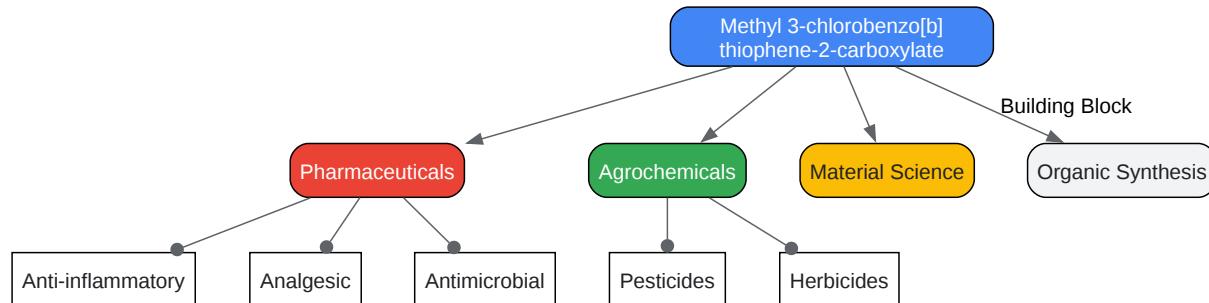
+ Methanol  
(Esterification)

+ Chloroformic Acid  
(under alkaline conditions)

3-Chlorobenzothiophene

3-Chlorobenzo[b]thiophene-2-carboxylic acid

Methyl 3-chlorobenzo[b]thiophene-2-carboxylate



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